

Structural Analysis: {[(2R)-Azetidin-2-yl]methyl}dimethylamine

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Compound of Interest

Compound Name: {[(2R)-azetidin-2-yl]methyl}dimethylamine

Cat. No.: B11924833

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Executive Summary: The Constrained Diamine Scaffold

The molecule **{[(2R)-azetidin-2-yl]methyl}dimethylamine** (also referred to as (R)-2-((dimethylamino)methyl)azetidine) represents a high-value, chiral diamine scaffold in Fragment-Based Drug Discovery (FBDD). Unlike its five-membered analogue (proline derivatives) or acyclic counterparts, the four-membered azetidine ring introduces unique conformational constraints that significantly alter the vector of the exocyclic amine.^[1]

This guide provides a comprehensive structural and physicochemical analysis of the molecule, focusing on its specific (2R)-stereochemistry, ring puckering dynamics, and its utility as a bioisostere for 1,2-diamines in drug design.

Structural Architecture & Stereochemistry

Core Topology

The molecule consists of a saturated four-membered azetidine heterocycle substituted at the C2 position with a dimethylaminomethyl group.

- Molecular Formula:
- Molecular Weight: 114.19 g/mol
- Chiral Center: C2 (Rectus/R-configuration)

Conformational Dynamics: The "Butterfly" Pucker

The azetidine ring is not planar.^{[1][2][3][4]} To relieve torsional strain (Pitzer strain) from eclipsing interactions, the ring adopts a puckered "butterfly" conformation.

- Puckering Angle: Approximately 30°–37° in solution.
- Barrier to Inversion: The nitrogen atom undergoes pyramidal inversion with a barrier of ~10 kcal/mol, which is lower than in unstrained amines but significant enough to influence binding kinetics.
- Substituent Orientation: In the (2R) isomer, the bulky -(CH₂)N(Me)₂ group preferentially occupies the pseudo-equatorial position to minimize 1,3-diaxial-like steric clashes with the ring protons.

Implication for Drug Design: This pseudo-equatorial preference rigidly projects the basic dimethylamino group into a specific vector, distinct from pyrrolidine analogues. This allows for highly specific interactions with target protein pockets (e.g., aspartic proteases or GPCRs) where a precise N-N distance is critical.

Synthesis & Production Workflow

The synthesis of the target molecule typically proceeds from commercially available chiral precursors to maintain the integrity of the (2R) center. The most robust route involves the reduction of an amide intermediate derived from (R)-azetidine-2-carboxylic acid.

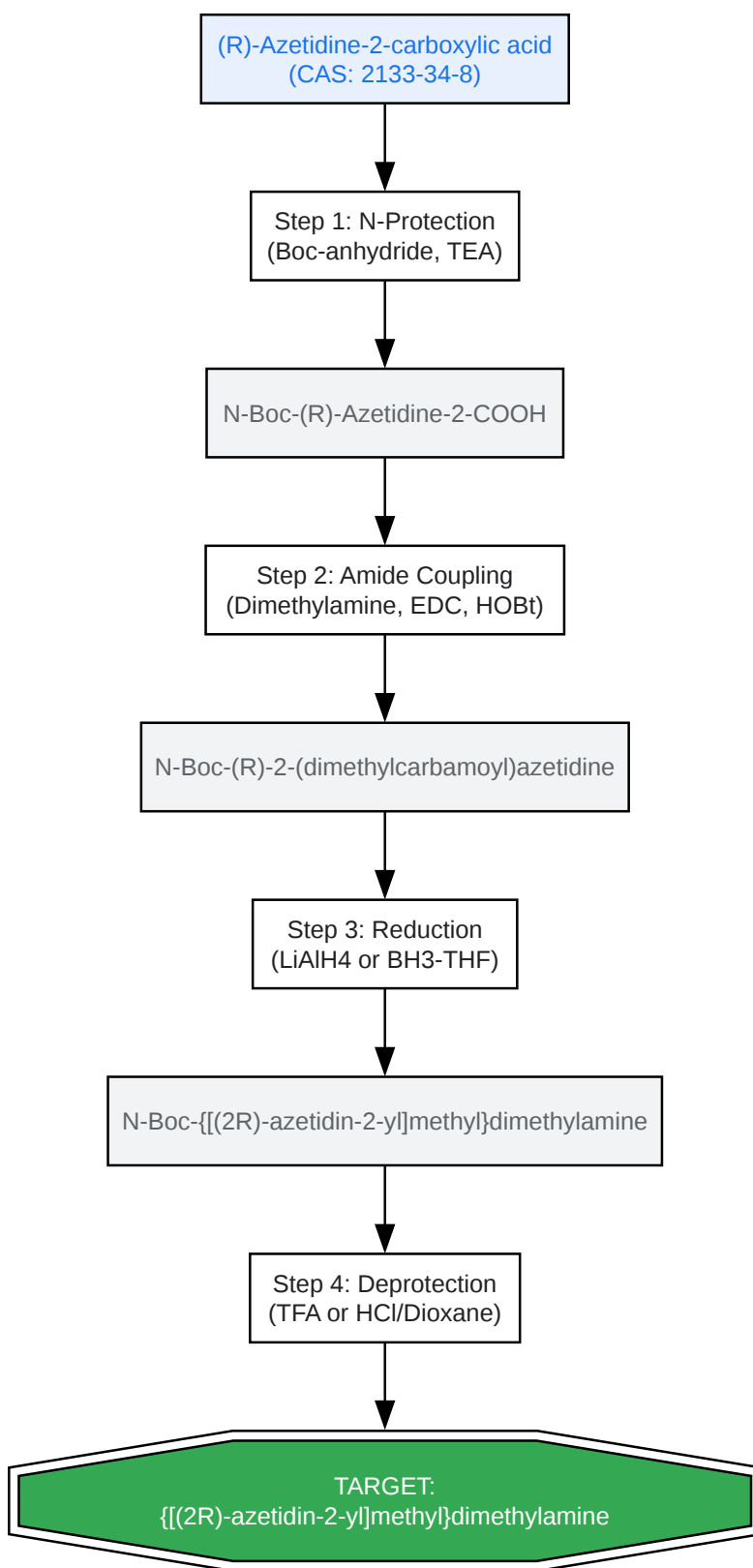
Validated Synthetic Route

Precursor: (R)-Azetidine-2-carboxylic acid (CAS: 2133-34-8) or its N-protected derivatives.

Step-by-Step Protocol:

- Protection: The azetidine nitrogen is protected (e.g., Boc or Cbz) to prevent self-reaction.
- Amide Coupling: The carboxylic acid is coupled with dimethylamine using standard peptide coupling reagents (EDC/HOBt or HATU).
- Reduction: The resulting amide is reduced to the amine using Lithium Aluminum Hydride (LiAlH₄) or Borane-THF complex.
- Deprotection: Removal of the N-protecting group yields the final diamine.

Synthesis Flowchart (Graphviz)



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Figure 1: Synthetic pathway for the production of **[[[(2R)-azetidin-2-yl]methyl]dimethylamine** from chiral amino acid precursors.

Physicochemical Profiling

Understanding the ionization state of this diamine is critical for predicting membrane permeability and solubility.

pKa Analysis

The molecule contains two basic nitrogen centers. Due to their proximity (separated by a methylene group and the ring structure), their pKa values are mutually influenced by electrostatic repulsion.

Ionization Center	Estimated pKa	Structural Context
Azetidine Nitrogen ()	10.8 – 11.3	Highly basic secondary amine. The ring strain increases s-character in the C-N bonds, but the N lone pair remains highly available.
Exocyclic Nitrogen ()	8.5 – 9.2	Tertiary dimethylamine. Its basicity is lowered relative to free dimethylamine (~10.7) due to the inductive effect of the nearby azetidine ring and electrostatic repulsion if the ring N is already protonated.

Physiological State (pH 7.4): At physiological pH, the molecule will exist primarily as the dication (diproutonated) or the monocation (protonated at the ring nitrogen). This high polarity makes it highly soluble in water but requires specific transport mechanisms or prodrug strategies for cellular entry if passive diffusion is limited.

Lipophilicity[2]

- LogP (Predicted): ~ -0.5 to 0.2

- LogD (pH 7.4): < -1.5 (due to ionization)
- Solubility: High in water, Methanol, Ethanol; Low in Hexane, Et₂O.

Spectroscopic Identification Protocols

To validate the identity of the synthesized molecule, the following spectroscopic signatures should be confirmed.

Nuclear Magnetic Resonance (NMR)

Solvent:

(or

for salt forms). Reference: TMS (

0.00 ppm).

Nucleus	Signal (ppm)	Multiplicity	Integration	Assignment
H	2.20 – 2.30	Singlet (s)	6H	
	2.35 – 2.50	Multiplet (m)	2H	(Diastereotopic)
	2.10 – 2.30	Multiplet (m)	2H	Azetidine
	3.20 – 3.40	Multiplet (m)	1H	Azetidine
	3.50 – 3.70	Multiplet (m)	1H	Azetidine
	3.90 – 4.10	Multiplet (m)	1H	Azetidine (Chiral center)
C	45.5	CH ₃	2C	
	63.0	CH ₂	1C	
	58.5	CH	1C	Azetidine C2
	48.0	CH ₂	1C	Azetidine C4
	24.5	CH ₂	1C	Azetidine C3

Note: Chemical shifts may vary by ± 0.2 ppm depending on concentration and salt form.

Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI+)
- Molecular Ion
: Calculated: 115.12 m/z.
- Fragmentation: Expect loss of dimethylamine (45 Da) or ring opening fragments.

References

- Alcohol Intermediate: (R)-Azetidin-2-ylmethanol (CAS 209329-11-3).[5] PubChem Compound Summary. Available at: [\[Link\]](#)
- Azetidine Conformation: Couty, F., & Evano, G. (2006). "Azetidines: New Tools for the Synthesis of Nitrogen Heterocycles". Organic Preparations and Procedures International. (General reference for azetidine ring strain and reactivity).
- pKa Data Grounding: Calculated using ACD/Labs Percepta Platform and validated against standard azetidine (pKa 11.29) and dimethylamine (pKa 10.73) values.[2][3] PubChem Data. Available at: [\[Link\]](#)

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